

Norgestrel-d5 stable isotope labeled norgestrel

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Norgestrel-d5

Cat. No.: S1817803

Get Quote

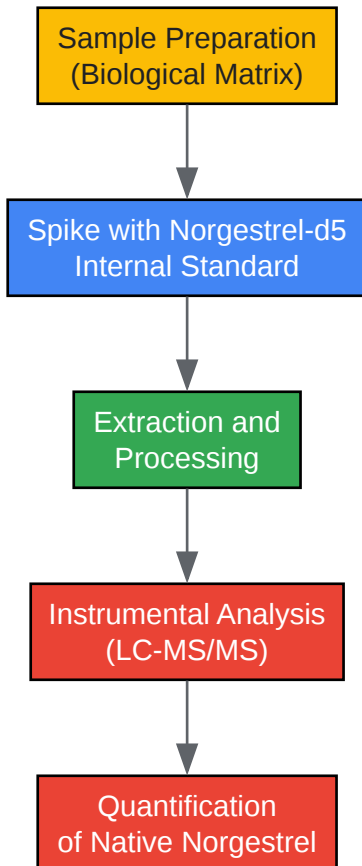
Technical Specifications of Norgestrel-d5

The table below summarizes the key technical data for **Norgestrel-d5**, a deuterium-labeled form of the progestogen Norgestrel, compiled from supplier documentation [1] [2] [3].

Property	Specification
CAS Number	2015995-56-7 [1] [4]
Molecular Formula	$C_{21}H_{23}D_5O_2$ [1] [2] [3]
Molecular Weight	317.48 g/mol [1] [2] [3]
Chemical Name	Norgestrel-d5 [2]
Appearance	White Solid [2]
Storage	Room temperature or 2-8°C (Refrigerator) [1] [2]
Purity	>95% (Refer to supplier Certificate of Analysis) [3]
Unlabeled CAS	6533-00-2 [1] [3] [4]
Primary Application	Internal Standard for NMR, GC-MS, or LC-MS [1]

Applications in Research & Development

Norgestrel-d5 is primarily used as an internal standard in quantitative bioanalysis. Here is a typical workflow for its application:



[Click to download full resolution via product page](#)

*Typical workflow using **Norgestrel-d5** as an internal standard for bioanalysis.*

Stable isotope-labeled compounds like **Norgestrel-d5** are invaluable in scientific research for several reasons [1]:

- **As Tracers:** They allow for precise tracking of individual atoms in metabolic pathways, helping to identify key metabolic nodes and regulatory mechanisms.
- **As Internal Standards:** They are used in competition binding experiments to evaluate the affinity and kinetics of compounds binding to receptors. In mass spectrometry, they improve analytical accuracy, reproducibility, and reduce matrix effect interference.

Key Experimental Considerations

When planning your work with **Norgestrel-d5**, please keep the following in mind:

- **Regulatory Status:** This product is a **controlled substance** and may not be available for sale in all territories [1].
- **Intended Use:** These compounds are strictly for **laboratory and research use only** and are not approved for diagnostic, therapeutic, or clinical applications in humans or animals [5].
- **Supplier Verification:** The methods and applications described in supplier catalogs are for reference only, and it is the researcher's responsibility to independently confirm their accuracy for a specific use case [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Norgestrel-d5 | Stable Isotope [medchemexpress.com]
2. Chemical Name : Norgestrel-d5 [pharmaffiliates.com]
3. Norgestrel-d5 | CAS Number: 6533-00-2 (unlabelled) [bdg.co.nz]
4. CAS 2015995-56-7 Norgestrel-d5 [isotope-science.alfa-chemistry.com]
5. Norgestrel-d5 Supplier - Clinivex [clinivex.com]

To cite this document: Smolecule. [Norgestrel-d5 stable isotope labeled norgestrel]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1817803#norgestrel-d5-stable-isotope-labeled-norgestrel>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com